

# Solubility Profile of Irganox 1330 in Common Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Irganox 1330

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This technical guide provides a comprehensive overview of the solubility of **Irganox 1330**, a sterically hindered phenolic antioxidant. The information is curated for professionals in research and development who require detailed solubility data and standardized testing protocols for formulation and analysis.

## Core Topic: Solubility of Irganox 1330

**Irganox 1330**, chemically known as 1,3,5-Trimethyl-2,4,6-tris(3,5-di-tert-butyl-4-hydroxybenzyl)benzene, is a high molecular weight antioxidant used to protect organic materials against thermo-oxidative degradation.<sup>[1]</sup> Its solubility is a critical parameter for its incorporation into various substrates, including polymers, adhesives, and elastomers.<sup>[2]</sup>

## Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **Irganox 1330** in common organic solvents. It is important to note that comprehensive quantitative data across a wide range of solvents is not extensively documented in publicly available literature.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Notes
Quantitative Data				
Chloroform	CHCl <sub>3</sub>	≥ 50 mg/mL	Not Specified	Soluble, but the saturation point is not known.[3][4]
Water	H <sub>2</sub> O	8.09 µg/L	20	Practically insoluble.[1][5]
Qualitative Data				
Benzene	C <sub>6</sub> H <sub>6</sub>	Partially Soluble	Not Specified	[2]
Chloroform	CHCl <sub>3</sub>	Slightly Soluble	Not Specified	[1][2][5]
Methanol	CH <sub>3</sub> OH	Very Slightly Soluble	Not Specified	Solubility increases with heating and sonication.[1][2][5]
Methylene Chloride	CH <sub>2</sub> Cl <sub>2</sub>	Partially Soluble	Not Specified	[2]

## Experimental Protocol: Determination of Solubility

While a specific, standardized protocol for determining the solubility of **Irganox 1330** in organic solvents is not readily available, a general method can be adapted from established guidelines, such as those from the OECD and ASTM for determining the solubility of chemical substances. The following is a generalized protocol based on the "flask method."

Objective: To determine the saturation concentration of **Irganox 1330** in a given organic solvent at a specific temperature.

Materials:

- **Irganox 1330** (analytical grade)
- Solvent of interest (HPLC grade or equivalent)
- Analytical balance
- Volumetric flasks
- Thermostatic shaker or magnetic stirrer with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another appropriate analytical instrument.

#### Procedure:

- Preparation of a Saturated Solution:
  - Add an excess amount of **Irganox 1330** to a known volume of the solvent in a sealed container (e.g., a glass flask with a stopper). The excess solid should be clearly visible.
  - Place the container in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required may vary depending on the solvent and the substance.
- Sample Collection and Preparation:
  - After the equilibration period, allow the mixture to settle, ensuring the temperature remains constant.
  - Carefully withdraw a sample from the supernatant using a syringe.
  - Immediately filter the sample through a syringe filter to remove any undissolved solid particles. This step is critical to prevent overestimation of solubility.

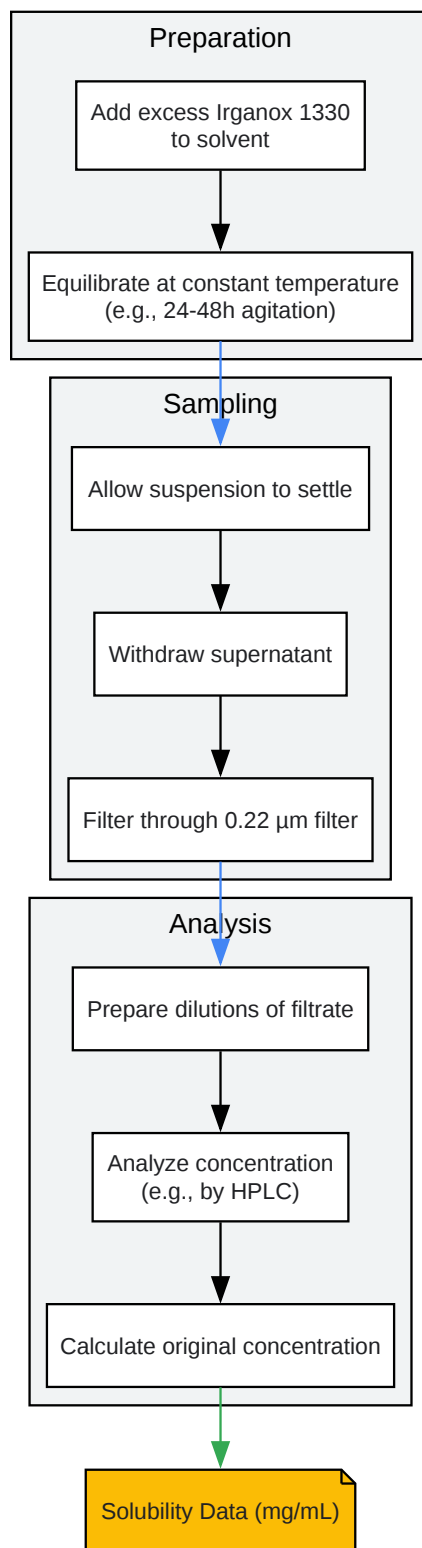
- Analysis:
  - Accurately dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the analytical instrument.
  - Analyze the diluted solution using a pre-calibrated HPLC or other suitable method to determine the concentration of **Irganox 1330**.
- Calculation:
  - Calculate the original concentration of the saturated solution by multiplying the measured concentration by the dilution factor.
  - The result is the solubility of **Irganox 1330** in the specific solvent at the tested temperature, typically expressed in mg/mL or g/L.

## Visualizations

### Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps for determining the solubility of a chemical compound like **Irganox 1330**.

## Workflow for Solubility Determination

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Caption: A flowchart of the experimental procedure for determining solubility.

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